

The Chroman Scaffold: A Privileged Framework in Modern Drug Discovery

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Compound of Interest

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A Senior Application Scientist's Technical Guide for Researchers and Drug Development Professionals

Introduction: The Enduring Significance of the Chroman Scaffold

The chroman (3,4-dihydro-2H-1-benzopyran) ring system, a heterocyclic motif abundant in nature, stands as a testament to the power of privileged scaffolds in medicinal chemistry. Its rigid, bicyclic structure, fusing a dihydropyran ring with a benzene ring, provides a three-dimensional architecture that is pre-validated by nature for molecular recognition by a diverse array of biological targets. This inherent bioactivity, coupled with its synthetic tractability, has established the chroman core as a cornerstone in the development of numerous therapeutic agents.

Found in a vast range of natural products, from the antioxidant tocopherols (Vitamin E) to the complex flavonoids, the chroman scaffold has been optimized through evolution for potent and selective interactions with proteins.^[1] This guide, intended for researchers, scientists, and drug development professionals, will provide an in-depth exploration of the biological significance of

the chroman scaffold. We will delve into its role in approved therapeutics, examine its interactions with key biological targets, provide detailed experimental protocols for its synthesis and evaluation, and offer insights into the structure-activity relationships that govern its pharmacological effects.

Part 1: The Chroman Scaffold in Approved Therapeutics: A Legacy of Clinical Success

The versatility of the chroman scaffold is underscored by its presence in several FDA-approved drugs across various therapeutic areas. The structural rigidity of the chroman core allows for the precise spatial orientation of pharmacophoric substituents, making it an ideal framework for achieving high-affinity interactions with specific biological targets.

Drug Name	Chroman Derivative	Therapeutic Area	Mechanism of Action
Ormeloxifene	3,4-trans-2,2-dimethyl-3-phenyl-4-p-(β -pyrrolidinoethoxy)phenyl-7-methoxychroman	Contraception, Dysfunctional Uterine Bleeding	Selective Estrogen Receptor Modulator (SERM) with anti-estrogenic effects on the endometrium, preventing implantation. [2] [3]
Pranlukast	N-[4-oxo-2-(1H-tetrazol-5-yl)-4H-1-benzopyran-8-yl]-4-(4-phenylbutoxy)benzamide	Asthma, Allergic Rhinitis	Selective antagonist of the cysteinyl leukotriene receptor 1 (CysLT1), inhibiting bronchoconstriction and inflammation. [4] [5] [6]
Cromoglicic Acid	5,5'-[(2-hydroxy-1,3-propanediyl)bis(oxy)]bis[4-oxo-4H-1-benzopyran-2-carboxylic acid]	Asthma, Allergic Conjunctivitis	Mast cell stabilizer that prevents the release of histamine and other inflammatory mediators. [7] [8] [9]
Nebivolol	α,α' -[iminobis(methylene)]bis[6-fluoro-3,4-dihydro-2H-1-benzopyran-2-methanol]	Hypertension, Heart Failure	Highly selective β 1 adrenergic receptor blocker with nitric oxide-potentiating vasodilatory effects. [10] [11]

These examples highlight the scaffold's ability to serve as a foundation for drugs with distinct and highly specific mechanisms of action, from modulating hormone receptors to blocking inflammatory pathways and regulating cardiovascular function.

Part 2: Key Biological Targets and Therapeutic Applications

The chroman scaffold's privileged status stems from its ability to interact with a wide range of biological targets implicated in numerous pathologies. This section will explore some of the most significant therapeutic areas where chroman derivatives have shown promise.

Oncology

The chroman framework is a recurring motif in the design of novel anticancer agents, targeting various hallmarks of cancer.

- **Kinase Inhibition:** Many chromone (4H-chromen-4-one) derivatives have been developed as potent inhibitors of protein kinases, which are often dysregulated in cancer. For instance, derivatives of 4-aryl-4H-chromene-3-carbonitrile have shown selective inhibitory effects against Src kinase, a non-receptor tyrosine kinase implicated in tumor progression and metastasis.[\[12\]](#) Other chromone-based compounds have demonstrated potent inhibition of EGFR, B-RAF, and p38 MAP kinase, key drivers in various cancers.[\[13\]](#)[\[14\]](#)
- **Tubulin Polymerization Inhibition:** The disruption of microtubule dynamics is a clinically validated anticancer strategy. Certain chroman derivatives have been shown to inhibit tubulin polymerization, leading to cell cycle arrest and apoptosis.
- **ATR Kinase Inhibition:** Ataxia telangiectasia and Rad3-related (ATR) kinase is a master regulator of the DNA damage response (DDR) pathway. Novel benzothiazole and chromone derivatives have been identified as potent inhibitors of ATR kinase, sensitizing cancer cells to DNA-damaging agents.[\[15\]](#)[\[16\]](#)

Inflammatory Disorders

The anti-inflammatory properties of chroman-containing natural products, such as flavonoids, have inspired the development of synthetic derivatives targeting key inflammatory pathways.

- **Inhibition of Pro-inflammatory Mediators:** A primary mechanism of anti-inflammatory action is the suppression of pro-inflammatory mediators like nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), and interleukin-6 (IL-6). Chroman derivatives have been shown to effectively

inhibit the production of these molecules in lipopolysaccharide (LPS)-stimulated macrophages.[17][18]

- **Modulation of Inflammatory Signaling Pathways:** The anti-inflammatory effects of chroman derivatives are often mediated through the inhibition of key signaling cascades, such as the p38 mitogen-activated protein kinase (MAPK) and Toll-like receptor 4 (TLR4)/MAPK pathways.[14][18] By blocking these pathways, chroman compounds can downregulate the expression of pro-inflammatory genes.

Neurodegenerative Diseases

The chroman scaffold holds significant promise for the treatment of neurodegenerative disorders like Alzheimer's disease due to its ability to engage multiple relevant targets.

- **Cholinesterase Inhibition:** Inhibition of acetylcholinesterase (AChE) is a key therapeutic strategy for Alzheimer's disease. Numerous chroman derivatives have been designed and synthesized as potent AChE inhibitors.
- **Sigma-1 (σ_1) Receptor Affinity:** The σ_1 receptor is an intracellular chaperone protein involved in neuroprotection. Chromenone derivatives have been identified as potent ligands for the σ_1 receptor, with some compounds exhibiting high affinity in the nanomolar range.[8][19]
- **Sirtuin 2 (SIRT2) Inhibition:** SIRT2, a histone deacetylase, has been implicated in neurodegenerative processes. Substituted chroman-4-one derivatives have been developed as selective SIRT2 inhibitors, offering a potential therapeutic avenue.[20][21]

Part 3: Synthetic Methodologies and Experimental Protocols

The synthetic accessibility of the chroman scaffold is a key factor driving its widespread use in drug discovery. This section provides detailed protocols for the synthesis of key chroman intermediates and for the evaluation of their biological activity.

Synthesis of Chroman Scaffolds

Protocol 1: Synthesis of 2-Phenylchroman-4-one (Flavanone) via Claisen-Schmidt Condensation and Cyclization

This two-step protocol is a classic and reliable method for synthesizing flavanones, a major class of flavonoids. The causality behind this choice lies in its robustness and the commercial availability of a wide range of substituted acetophenones and benzaldehydes, allowing for extensive library generation.

Step A: Claisen-Schmidt Condensation to form a Chalcone

- Rationale: This base-catalyzed condensation creates the α,β -unsaturated ketone backbone of the chalcone, which is the immediate precursor to the flavanone.[\[4\]](#)
- Materials: 2'-Hydroxyacetophenone (1.0 eq), substituted benzaldehyde (1.0 eq), sodium hydroxide (NaOH), ethanol (95%), hydrochloric acid (HCl, dilute).
- Procedure:
 - In a round-bottom flask, dissolve 2'-hydroxyacetophenone (e.g., 10 mmol) and the desired benzaldehyde (e.g., 10 mmol) in ethanol (30-50 mL).
 - Cool the mixture in an ice bath with continuous stirring.
 - Prepare a solution of NaOH (e.g., 20 mmol in 10 mL of water) and add it dropwise to the reaction mixture over 15-20 minutes, ensuring the temperature remains below 25°C.
 - After addition, allow the reaction to stir at room temperature for 2-4 hours, monitoring progress by Thin Layer Chromatography (TLC).
 - Once complete, pour the reaction mixture into a beaker containing crushed ice (200 g) and acidify with dilute HCl to a neutral pH.
 - Collect the precipitated chalcone by vacuum filtration and wash thoroughly with cold water.[\[4\]](#)

Step B: Oxidative Cyclization to Flavanone

- Rationale: An intramolecular Michael addition, often facilitated by acid or base, leads to the formation of the dihydropyran ring. Microwave irradiation is often employed to significantly

reduce reaction times from days to minutes, a key consideration for high-throughput synthesis.^[22]^[23]

- Materials: 2'-Hydroxychalcone from Step A, acetic acid.
- Procedure (Microwave-Assisted):
 - Place the 2'-hydroxychalcone (e.g., 1 mmol) in a microwave-safe vessel with acetic acid (e.g., 5 mL).
 - Irradiate the mixture in a microwave reactor at a set temperature (e.g., 100-120°C) for 20-30 minutes.
 - After cooling, pour the mixture into ice-cold water to precipitate the flavanone.
 - Collect the solid product by vacuum filtration, wash with water, and purify by recrystallization from ethanol.^[23]

Protocol 2: Synthesis of 2-Alkyl-Chroman-4-ones via Microwave-Assisted Aldol Condensation/Oxa-Michael Addition

This one-pot procedure is highly efficient for generating 2-alkyl substituted chroman-4-ones. The use of microwave irradiation is a key process intensification strategy, dramatically accelerating the reaction rate and often improving yields compared to conventional heating.^[5]

- Rationale: This method combines a base-promoted aldol condensation with an intramolecular oxa-Michael addition in a single step. Diisopropylamine (DIPA) is an effective, moderately hindered base for this transformation.
- Materials: 2'-Hydroxyacetophenone (1.0 eq), aliphatic aldehyde (e.g., hexanal, 1.1 eq), diisopropylamine (DIPA, 1.1 eq), ethanol.
- Procedure:
 - In a microwave process vial, combine a 0.4 M solution of the 2'-hydroxyacetophenone in ethanol with the aliphatic aldehyde (1.1 eq) and DIPA (1.1 eq).
 - Seal the vial and heat in a microwave reactor to 160–170 °C for 1 hour with stirring.

- After cooling, dilute the reaction mixture with dichloromethane (CH_2Cl_2) and wash sequentially with 10% aqueous NaOH, 1 M aqueous HCl, water, and brine.
- Dry the organic phase over magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (e.g., using a gradient of ethyl acetate in hexane) to yield the desired 2-alkyl-chroman-4-one.[5][20]

Biological Activity Evaluation

Protocol 3: In Vitro Anti-Inflammatory Activity - Nitric Oxide (NO) Inhibition Assay

- Rationale: RAW 264.7 murine macrophages are a well-established and reliable cell line for studying inflammatory responses.[24] Upon stimulation with LPS, they produce high levels of NO via the inducible nitric oxide synthase (iNOS) enzyme. The Griess assay is a simple, rapid, and sensitive colorimetric method for quantifying nitrite (a stable breakdown product of NO), making it ideal for screening potential anti-inflammatory agents.[13][24]
- Materials: RAW 264.7 cells, DMEM media, fetal bovine serum (FBS), penicillin-streptomycin, lipopolysaccharide (LPS), Griess reagent (1% sulfanilamide and 0.1% naphthylethylenediamine dihydrochloride in 2.5% phosphoric acid), sodium nitrite standard.
- Procedure:
 - Cell Culture: Seed RAW 264.7 cells (1.5×10^5 cells/mL) in a 96-well plate and incubate for 24 hours.
 - Treatment: Pre-treat the cells with various concentrations of the test chroman derivatives for 1 hour.
 - Stimulation: Induce inflammation by adding LPS ($1 \mu\text{g/mL}$) to the wells (except for the negative control) and incubate for an additional 24 hours.
 - Griess Reaction: Transfer 100 μL of the cell culture supernatant to a new 96-well plate and add 100 μL of Griess reagent to each well.

- Measurement: Incubate at room temperature for 10 minutes and measure the absorbance at 540 nm using a microplate reader.
- Quantification: Determine the nitrite concentration from a sodium nitrite standard curve and calculate the percentage of NO inhibition relative to the LPS-only treated cells.[13][25]

Protocol 4: In Vitro Neuroprotective Activity - Acetylcholinesterase (AChE) Inhibition Assay (Ellman's Method)

- Rationale: Ellman's method is a widely used, robust, and sensitive spectrophotometric assay for measuring AChE activity.[26][27] It is based on the reaction of thiocholine (produced by AChE from the substrate acetylthiocholine) with DTNB to produce a colored product, allowing for the quantification of enzyme activity and its inhibition.
- Materials: Acetylcholinesterase (AChE) enzyme, acetylthiocholine iodide (ATCI), 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent), phosphate buffered saline (PBS).
- Procedure:
 - Reaction Mixture: In a 96-well plate, add PBS buffer, followed by the test chroman derivative at various concentrations.
 - Enzyme Addition: Add the AChE enzyme solution to each well and incubate for a pre-determined time (e.g., 15 minutes) at room temperature.
 - Substrate Addition: Initiate the reaction by adding a solution of ATCI and DTNB to each well.
 - Kinetic Measurement: Immediately measure the change in absorbance at 412 nm over time (e.g., every minute for 5 minutes) using a microplate reader in kinetic mode.
 - Calculation: The rate of reaction is proportional to the AChE activity. Calculate the percentage of inhibition for each concentration of the test compound compared to the enzyme-only control. Determine the IC₅₀ value from the dose-response curve.[26][27]

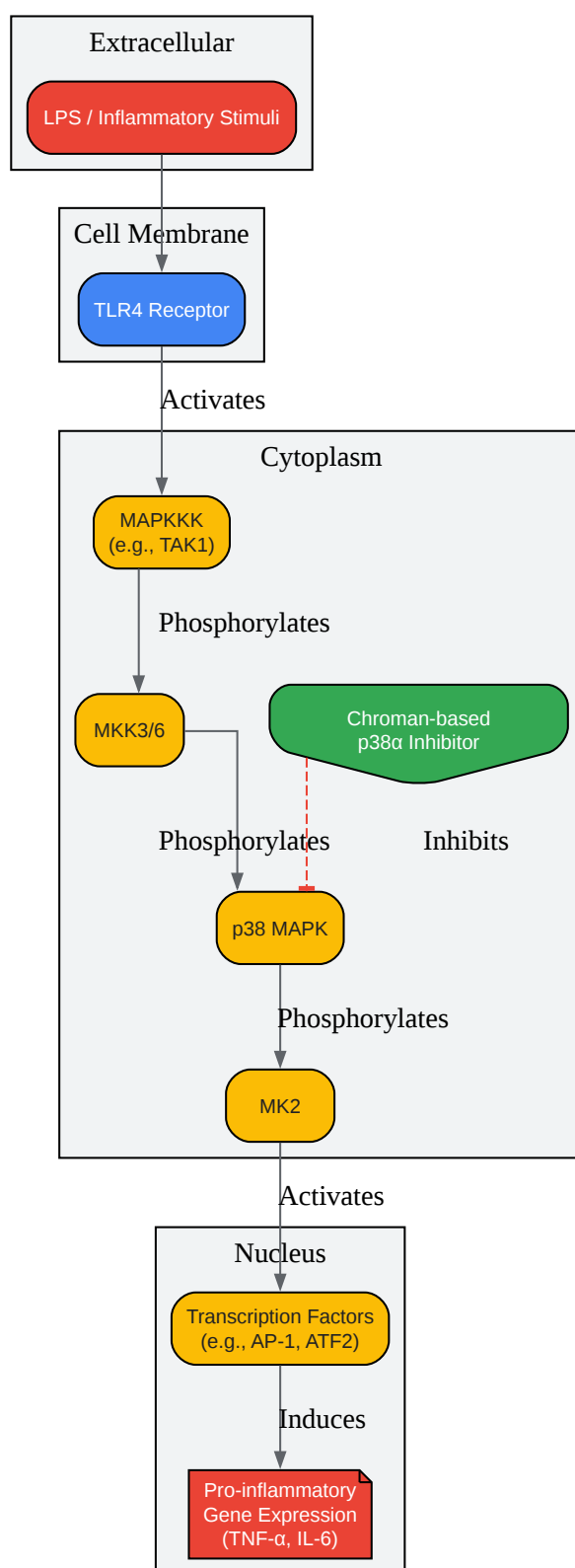
Part 4: Visualizing Molecular Interactions and Signaling Pathways

Understanding the interaction of chroman derivatives with their biological targets and the subsequent modulation of signaling pathways is crucial for rational drug design.

Signaling Pathway Diagrams

Diagram 1: Inhibition of the p38 MAPK Inflammatory Pathway by Chromone Derivatives

The p38 MAPK pathway is a key signaling cascade involved in the production of pro-inflammatory cytokines like TNF- α and IL-6. Certain chromone derivatives act as potent inhibitors of p38 α kinase, thereby blocking downstream inflammatory responses.

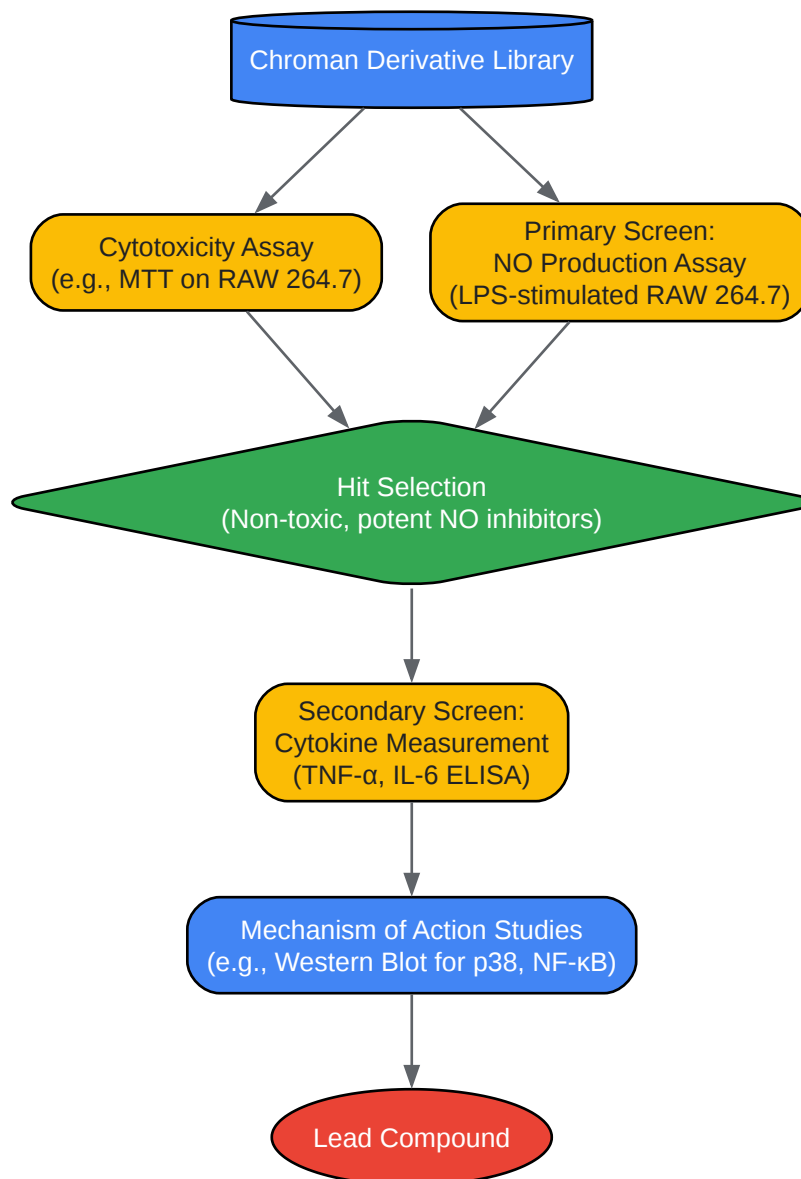


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Caption: Chroman-based inhibitors block p38α MAPK phosphorylation.

Diagram 2: Experimental Workflow for Anti-inflammatory Screening

This diagram outlines a typical workflow for identifying and characterizing chroman derivatives with anti-inflammatory properties.



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Caption: A general workflow for anti-inflammatory drug discovery.

Part 5: Structure-Activity Relationships (SAR)

The biological activity of chroman derivatives can be finely tuned by modifying the substitution pattern on both the aromatic and dihydropyran rings.

SAR for SIRT2 Inhibition

Studies on chroman-4-one derivatives as SIRT2 inhibitors have revealed key structural requirements for potent activity:

- **2-Position Substitution:** An alkyl chain of three to five carbons in the 2-position is optimal for potent inhibition. Bulky or branched substituents in this position decrease activity.[\[20\]](#)
- **Aromatic Ring Substitution:** Electron-withdrawing groups, such as halogens (e.g., bromo), at the 6- and 8-positions of the chroman ring significantly enhance inhibitory potency.[\[20\]](#)[\[21\]](#)
- **Carbonyl Group:** The carbonyl group at the 4-position is crucial for activity. Its reduction to a hydroxyl group or complete removal leads to a significant loss of potency.[\[20\]](#)

Compound	R ⁶	R ⁸	R ²	SIRT2 IC ₅₀ (μM)
1a	Br	Cl	n-pentyl	2.9
1b	Br	Br	n-pentyl	1.5
1c	H	H	n-pentyl	> 50
1d	Br	Br	n-propyl	10.6
1e	Br	Br	phenyl	> 50

Data compiled from multiple sources.[\[20\]](#)[\[21\]](#)

SAR for Sigma-1 (σ₁) Receptor Affinity

For chromenone derivatives targeting the σ₁ receptor, the nature of the linker and the terminal amine are critical determinants of binding affinity.

- **Linker Length:** The length of the alkyl chain connecting the chromenone core to the terminal amine significantly impacts affinity. Linkers of 3 to 5 carbons often provide optimal

interactions.[8][19]

- **Terminal Amine:** Cyclic amines such as morpholine, piperidine, and azepane generally confer high affinity. The specific choice of the amine can also influence selectivity over the σ_2 receptor.[8][19]

Compound	Linker (n)	Terminal Amine	σ_1 Receptor K_i (nM)
C1	5	Morpholine	21.7
C2	3	Azepane	27.2
C3	4	Piperidine	32.1
C4	4	Pyrrolidine	87.0

Data compiled from multiple sources.[8][19]

Conclusion and Future Perspectives

The chroman scaffold continues to be a highly fruitful starting point for the design and discovery of novel therapeutic agents. Its inherent "drug-like" properties, proven clinical success, and synthetic versatility ensure its continued relevance in medicinal chemistry. Future research will likely focus on several key areas:

- **Novel Target Identification:** High-throughput screening of diverse chroman libraries against new and challenging biological targets will undoubtedly uncover novel therapeutic opportunities.
- **Multi-Target Ligands:** The ability of the chroman scaffold to interact with multiple targets, as seen in the neurodegenerative space, will be further exploited to design multi-target-directed ligands for complex diseases.
- **Advanced Synthetic Methodologies:** The development of more efficient, stereoselective, and environmentally friendly synthetic methods will facilitate the creation of more complex and diverse chroman derivatives.

In conclusion, the chroman scaffold is not merely a historical curiosity but a dynamic and powerful tool in the modern drug discovery arsenal. The insights and protocols provided in this guide are intended to empower researchers to fully leverage the potential of this remarkable privileged structure in their quest for the next generation of innovative medicines.

References

- Huhtiniemi, T., et al. (2012). Synthesis and Evaluation of Substituted Chroman-4-one and Chromone Derivatives as Sirtuin 2-Selective Inhibitors. *Journal of Medicinal Chemistry*, 55(15), 6871–6880. [\[Link\]](#)
- Wikipedia. (n.d.). Cromoglicic acid. In Wikipedia. Retrieved January 13, 2026, from [\[Link\]](#)
- Der Pharma Chemica. (2013). Piperidine, an efficient base catalyst for the one-pot synthesis of 3,4-dihydropyrano[3,2-c]chromene derivatives. *Der Pharma Chemica*, 5(2), 150-154. [\[Link\]](#)
- Patsnap Synapse. (2024). What is Ormeloxifene used for? Patsnap Synapse. [\[Link\]](#)
- Guma, I. R., et al. (2021). Microwave Irradiation: Alternative Heating Process for the Synthesis of Biologically Applicable Chromones, Quinolones, and Their Precursors. *Molecules*, 26(20), 6251. [\[Link\]](#)
- Huhtiniemi, T., et al. (2012). Synthesis and Evaluation of Substituted Chroman-4-one and Chromone Derivatives as Sirtuin 2-Selective Inhibitors. ACS Publications. [\[Link\]](#)
- Patsnap Synapse. (2024). What is the mechanism of Ormeloxifene? Patsnap Synapse. [\[Link\]](#)
- PubChem. (n.d.). Pranlukast. PubChem. Retrieved January 13, 2026, from [\[Link\]](#)
- G-P, G., et al. (2021). Studies on the affinity of 6-[(n-(cyclo)aminoalkyl)oxy]-4H-chromen-4-ones for sigma 1/2 receptors. *RSC Medicinal Chemistry*, 12(7), 1163–1171. [\[Link\]](#)
- Kim, A. R., et al. (2014). Inhibition of nitric oxide production in lipopolysaccharide-activated RAW 264.7 macrophages by Jeju plant extracts. *Journal of the Korean Society for Applied Biological Chemistry*, 57, 59-65. [\[Link\]](#)

- Wikipedia. (n.d.). Mast cell stabilizer. In Wikipedia. Retrieved January 13, 2026, from [\[Link\]](#)
- G-P, G., et al. (2021). Studies on the affinity of 6-[(n-(cyclo)aminoalkyl)oxy]-4H-chromen-4-ones for sigma 1/2 receptors. RSC Publishing. [\[Link\]](#)
- Al-Obeidi, F. A., et al. (2012). 4-Aryl-4H-chromene-3-carbonitrile derivatives: evaluation of Src kinase inhibitory and anticancer activities. Journal of Enzyme Inhibition and Medicinal Chemistry, 27(6), 840–847. [\[Link\]](#)
- The Royal Society of Chemistry. (2021). Supporting Information Studies on the Affinity of 6-[(n-(Cyclo)aminoalkyl)oxy]-4H-chromen-4-ones for Sigma 1/2 Receptors. The Royal Society of Chemistry. [\[Link\]](#)
- Biological and Medicinal Properties of Natural Chromones and Chromanones. (2024). ACS Omega, 9(19), 21865–21893. [\[Link\]](#)
- YouTube. (2024, February 10). How to synthesize chalcones by Claisen-Schmidt condensation. [\[Link\]](#)
- Kim, M. H., et al. (2020). 2-Bromo-5-Hydroxy-4-Methoxybenzaldehyde Exhibits Anti-Inflammatory Effects Through the Inactivation of ERK, JNK, and NF-κB Pathways in RAW 264.7 Cells. Molecules, 25(11), 2690. [\[Link\]](#)
- Kizek, R., et al. (2011). Assessment of Acetylcholinesterase Activity Using Indoxylacetate and Comparison with the Standard Ellman's Method. Sensors, 11(4), 4431–4443. [\[Link\]](#)
- Cytion. (n.d.). MCF-7 Cell Line: A Cornerstone in Breast Cancer Research and Drug Testing. Cytion. Retrieved January 13, 2026, from [\[Link\]](#)
- Liu, M., et al. (2011). Design, Synthesis, and Biological Evaluation of Chromone-Based p38 MAP Kinase Inhibitors. Journal of Medicinal Chemistry, 54(19), 6736–6746. [\[Link\]](#)
- Scribd. (n.d.). Ellman Esterase Assay Protocol. Scribd. Retrieved January 13, 2026, from [\[Link\]](#)
- Li, J., et al. (2022). Breast Cancer MCF-7 Cell Spheroid Culture for Drug Discovery and Development. Bio-protocol, 12(5), e4343. [\[Link\]](#)

- Weldon, A. J., et al. (2013). LPS-Stimulated RAW 264.7 Macrophage Inducible Nitric Oxide Synthase (iNOS) and Nitric Oxide Production is Decreased by an Omega-3 Fatty Acid Lipid Emulsion. *Journal of Parenteral and Enteral Nutrition*, 37(5), 647–654. [[Link](#)]
- Frasinuk, M., et al. (2022). Benzothiazole and Chromone Derivatives as Potential ATR Kinase Inhibitors and Anticancer Agents. *Molecules*, 27(14), 4381. [[Link](#)]
- ResearchGate. (2025). Determination of acetylcholinesterase activity by the Ellman assay: A versatile tool for in vitro research on medical countermeasures against organophosphate poisoning. ResearchGate. [[Link](#)]
- Taylor & Francis. (n.d.). MCF-7 – Knowledge and References. Taylor & Francis. Retrieved January 13, 2026, from [[Link](#)]
- Google Patents. (n.d.). Chroman-4-ones and process for preparing same.
- He, M., et al. (2014). Chroman-4-one- and Chromone-Based Sirtuin 2 Inhibitors with Antiproliferative Properties in Cancer Cells. *Journal of Medicinal Chemistry*, 57(23), 9990–10002. [[Link](#)]
- ResearchGate. (n.d.). Synthesis of chalcone by Claisen-Schmidt condensation. ResearchGate. [[Link](#)]
- Semantic Scholar. (n.d.). Benzothiazole and Chromone Derivatives as Potential ATR Kinase Inhibitors and Anticancer Agents. Semantic Scholar. [[Link](#)]
- ACG Publications. (2019). Piperidine-functionalized Fe₃O₄ supported graphene quantum dots as an efficient catalyst for the synthesis of 2-aminochromenes u. ACG Publications. [[Link](#)]
- Wikipedia. (n.d.). Baker–Venkataraman rearrangement. In Wikipedia. Retrieved January 13, 2026, from [[Link](#)]
- da Silva, G. G., et al. (2024). Synthesis and Antimicrobial Evaluation of Chroman-4-One and Homoisoflavonoid Derivatives. *Molecules*, 29(1), 22. [[Link](#)]

- ResearchGate. (2025). Microwave Irradiation: Alternative Heating Process for the Synthesis of Biologically Applicable Chromones, Quinolones, and Their Precursors. ResearchGate. [\[Link\]](#)
- MDPI. (2001). USE OF MICROWAVE IN THE SYNTHESIS OF FOUR CHROMANONES THROUGH. MDPI. [\[Link\]](#)
- Organic Syntheses. (n.d.). Procedure. Organic Syntheses. Retrieved January 13, 2026, from [\[Link\]](#)
- ' Microwave-Accelerated Synthesis of Flavanones through Oxidative Cyclization of 2'-Hydroxychalcones Using Acetic Acid. (2024). Journal of Nepal Chemical Society, 44(1), 142-151. [\[Link\]](#)
- Skuza, C. A., et al. (2008). An unambiguous assay for the cloned human sigma1 receptor reveals high affinity interactions with dopamine D4 receptor selective compounds and a distinct structure-affinity relationship for butyrophenones. Journal of Pharmacological and Toxicological Methods, 58(2), 156–165. [\[Link\]](#)
- ResearchGate. (2025). Microwave-Assisted One-Pot Synthesis of 2-Amino-2-chromenes Using Piperazine as a Catalyst Under Solvent-Free Conditions. ResearchGate. [\[Link\]](#)
- Wang, S., et al. (2021). Novel 2-phenyl-4H-chromen derivatives: synthesis and anti-inflammatory activity evaluation in vitro and in vivo. Journal of Enzyme Inhibition and Medicinal Chemistry, 36(1), 1269–1277. [\[Link\]](#)
- Mechanism-based inhibitors of SIRT2: structure–activity relationship, X-ray structures, target engagement, regulation of α -tubulin acetylation and inhibition of breast cancer cell migration. (2017). RSC Medicinal Chemistry, 8(12), 1216–1224. [\[Link\]](#)
- ResearchGate. (2025). Design, synthesis and structure–activity relationship studies of novel sirtuin 2 (SIRT2) inhibitors with a benzamide skeleton. ResearchGate. [\[Link\]](#)
- Wang, S., et al. (2021). Novel 2-phenyl-4H-chromen derivatives: synthesis and anti-inflammatory activity evaluation in vitro and in vivo. PubMed. [\[Link\]](#)

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- 1. MCF-7 breast cancer cells: Significance and symbolism [wisdomlib.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Synthesis and Evaluation of Substituted Chroman-4-one and Chromone Derivatives as Sirtuin 2-Selective Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mentis.uta.edu [mentis.uta.edu]
- 7. researchgate.net [researchgate.net]
- 8. Studies on the affinity of 6-[(n-(cyclo)aminoalkyl)oxy]-4H-chromen-4-ones for sigma 1/2 receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scribd.com [scribd.com]
- 10. books.rsc.org [books.rsc.org]
- 11. mdpi.com [mdpi.com]
- 12. MCF-7 Cell Line: A Cornerstone in Breast Cancer Research and Drug Testing [cytion.com]
- 13. Inhibition of nitric oxide production in lipopolysaccharide-activated RAW 264.7 macrophages by Jeju plant extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 14. spandidos-publications.com [spandidos-publications.com]
- 15. scispace.com [scispace.com]
- 16. alfa-chemistry.com [alfa-chemistry.com]
- 17. mdpi.com [mdpi.com]
- 18. Studies on the affinity of 6-[(n-(cyclo)aminoalkyl)oxy]-4H-chromen-4-ones for sigma 1/2 receptors - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 19. pubs.acs.org [pubs.acs.org]

- [20. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [21. Microwave Irradiation: Alternative Heating Process for the Synthesis of Biologically Applicable Chromones, Quinolones, and Their Precursors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. nepjol.info \[nepjol.info\]](https://nepjol.info)
- [23. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [24. 2-Bromo-5-Hydroxy-4-Methoxybenzaldehyde Exhibits Anti-Inflammatory Effects Through the Inactivation of ERK, JNK, and NF-κB Pathways in RAW 264.7 Cells \[mdpi.com\]](#)
- [25. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [26. Assessment of Acetylcholinesterase Activity Using Indoxylacetate and Comparison with the Standard Ellman's Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. rsc.org \[rsc.org\]](https://rsc.org)
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